

Essential Safety and Handling Guide for ZL-37 Fluorescent Penetrant

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Compound of Interest

Compound Name: ZLWT-37

Cat. No.: B12396161

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This guide provides immediate safety, operational, and disposal protocols for ZL-37, a Level 4 ultra-high sensitivity post-emulsifiable fluorescent penetrant. It is intended for researchers, scientists, and professionals in non-destructive testing (NDT) and drug development who handle this substance. ZL-37 is designed for detecting fine, tight discontinuities in safety-critical components and is not water-soluble, minimizing the risk of being washed from defects.[1][2]

Hazard Identification and Immediate Precautions

ZL-37 is classified as a danger, primarily causing serious eye damage and potentially being fatal if swallowed and entering the airways.[3] It is a bland, oily liquid that can irritate the skin and eyes.[4] Repeated exposure may lead to skin dryness and cracking.[5]

Signal Word: Danger[3]

Primary Hazards:

- **Eye Damage:** Causes serious eye damage, with symptoms including pain, excess blinking, tear production, and marked redness and swelling of the conjunctiva.[3]
- **Aspiration Hazard:** May be fatal if swallowed and enters airways, potentially causing chemical pneumonitis.[3]
- **Skin Irritation:** May cause skin irritation, with prolonged contact removing natural oils.[4][5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling ZL-37 to prevent contact.

Protection Type	Specific PPE Requirement	Reasoning
Eye/Face Protection	Safety glasses with side protection or a face shield. [4] [6] [7]	To protect against splashes that can cause serious eye damage. [3]
Hand Protection	Nitrile rubber gloves. [4]	To prevent skin contact, irritation, and absorption of harmful substances. [4] [7]
Body Protection	Wear suitable protective clothing, such as an apron or lab coat. [5] [6]	To prevent contamination of personal clothing. [5]
Respiratory Protection	A respirator with a filter is required if the product is sprayed in an enclosed, unventilated space. [4]	Vapors from heated or sprayed ZL-37 may cause dizziness and nausea. [4]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability of ZL-37 and ensure personnel safety.

Safe Handling Procedures:

- Avoid all contact with skin and eyes.[\[3\]](#)
- Do not breathe in spray mist.[\[4\]](#)
- Handle and open containers with care in well-ventilated areas.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where ZL-37 is handled or stored.[\[3\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[3\]](#)[\[5\]](#)

- Launder any contaminated clothing before reuse.[3]

Storage Conditions:

- Store in a tightly closed container.[3]
- Keep away from heat sources, arcs, or flames.[4]
- Store locked up and out of the reach of children.[3][5]
- Incompatible with strong oxidizers, strong acids, strong alkalis, and strong bases.[3]

First Aid and Emergency Response

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Instructions
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[3]
If Swallowed	Do NOT induce vomiting. Immediately call a poison center or doctor. If vomiting occurs, keep the head low so that stomach contents do not enter the lungs.[3][5]
If on Skin	Wash off with soap and water. Use a soothing lotion for any irritation.[4]
If Inhaled	Remove the person to fresh air if they feel dizzy or nauseated.[4]

Fire Hazard Data:

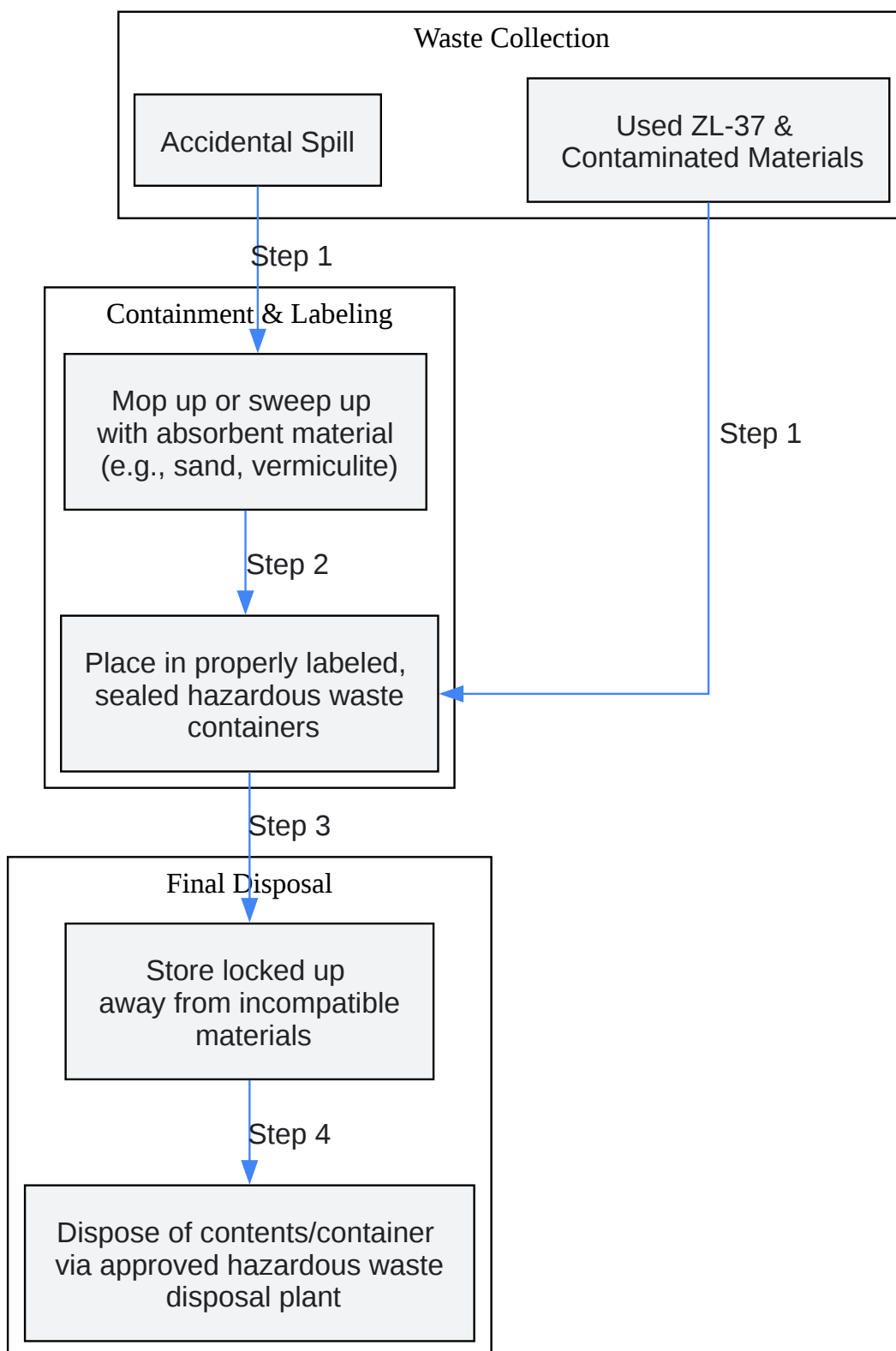
- Flash Point: Minimum 200°F (93°C)[4]
- Flammable Limits in Air: 1% to 6%[4]

- Extinguishing Media: Use carbon dioxide or foam. Do not use a direct water jet, as it may spread the fire.[4][5]
- Hazardous Combustion Products: Smoke, soot, and oxides of carbon and nitrogen.[4][5]

Disposal Plan

ZL-37 and its containers must be disposed of in accordance with all local, state, provincial, and federal regulations.[3] This material is considered a marine pollutant and may cause long-term adverse effects in the aquatic environment.[3][4]

Disposal Workflow:

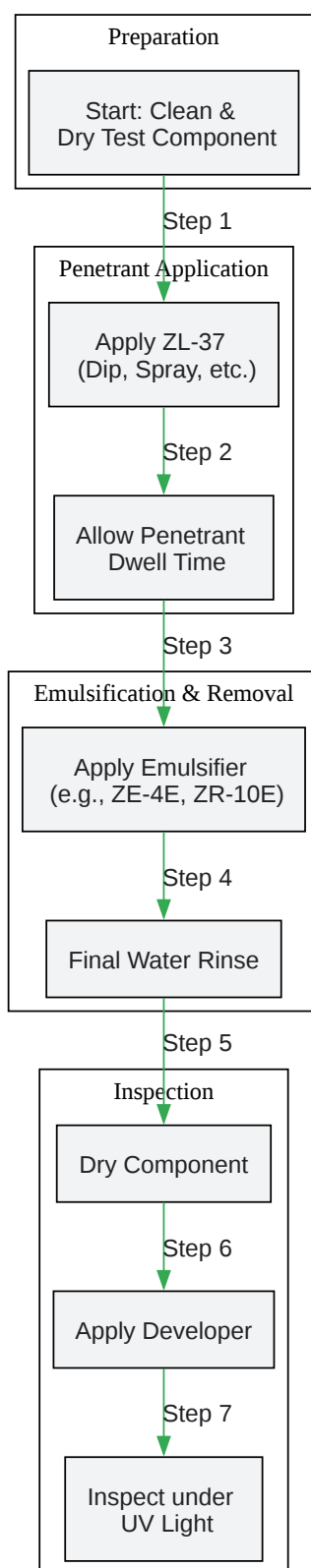


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Caption: ZL-37 Waste Disposal Workflow.

Experimental Application Workflow: Non-Destructive Testing

ZL-37 is a post-emulsifiable penetrant, meaning its application and removal for NDT involves specific steps. It is not water-soluble and requires an emulsifier for removal from the inspection surface.^[1]^[2]



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Caption: ZL-37 NDT Application Workflow.

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References

- 1. ZL-37 [magnaflux.com]
- 2. ZL-37 [magnaflux.com]
- 3. magnaflux.in [magnaflux.in]
- 4. bergeng.com [bergeng.com]
- 5. kenged.co.uk [kenged.co.uk]
- 6. images.thdstatic.com [images.thdstatic.com]
- 7. dc37.net [dc37.net]
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